

An In-depth Technical Guide to CAS 8007-75-8: Bergamot Oil

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(3-nitrophenyl)-1H-tetrazol-5-ol

Cat. No.: B2776021

[Get Quote](#)

Disclaimer: No information was found for the requested CAS number 55339-75-8. The following guide is based on data for Bergamot Oil (CAS 8007-75-8), which was consistently returned in searches for chemical properties and safety data, suggesting a possible typographical error in the original query.

This technical guide provides a comprehensive overview of the chemical properties, safety data, and relevant experimental methodologies for Bergamot Oil, intended for researchers, scientists, and professionals in drug development.

Chemical Properties

Bergamot oil is a complex essential oil extracted from the rind of the bergamot orange (*Citrus bergamia*). It is a green to greenish-yellow liquid with a characteristic sweet, fruity, and fresh aroma.^{[1][2]} The oil is a mixture of over 300 different compounds, with the primary constituents being linalyl acetate and linalool.^[2]

Property	Value	Source
Appearance	Green to greenish-yellow liquid	[1][2]
Odor	Pleasant, fresh, sweet, fruity	[1][2]
Boiling Point	159 °C	[1]
Density	0.876–0.883 g/mL at 20°C; 0.877 g/mL at 25°C	[1]
Refractive Index	1.4650–1.4700 at 20°C	[1]
Optical Rotation (α^{20}_D)	+15° to +32°	[1]
Solubility	Miscible with alcohol and glacial acetic acid. Soluble in most fixed oils. Insoluble in glycerin and propylene glycol.	[1][2]
Ester Value	86–129	[1]
Acid Value	max. 2	[1]
Evaporation Residue	4.5–6.4%	[1]
Bergapten Content (HPLC)	0.18–0.38%	[1]

Safety Data

Bergamot oil is classified as a flammable liquid and can cause skin irritation.[3] A significant hazard associated with the untreated oil is photosensitivity due to the presence of furocoumarins like bergapten.[2][4]

Hazard Identification	GHS Classification
Flammability	Flammable Liquid (Category 3)
Skin Corrosion/Irritation	Causes skin irritation (Category 2)[3]
Aspiration Hazard	May be fatal if swallowed and enters airways (Category 1)[3]
Aquatic Hazard	Harmful to aquatic life (Short-term, Category 3); Harmful to aquatic life with long lasting effects[3]

Precautionary Measures	Description
Handling	Keep away from heat, sparks, open flames, and hot surfaces.[3] Use explosion-proof electrical/ventilating/lighting equipment. Wear protective gloves, eye protection, and face protection.[3] Wash skin thoroughly after handling.
Storage	Store in a well-ventilated place. Keep container tightly closed.[3] Keep cool.[3]
First Aid (Skin Contact)	Take off immediately all contaminated clothing. Rinse skin with water/shower.
First Aid (Ingestion)	Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.[3]

Experimental Protocols

Detailed experimental protocols for a specific substance are often proprietary or published in specialized literature. However, standardized methods are used to determine the chemical and physical properties of essential oils like Bergamot Oil.

Determination of Physicochemical Properties:

- **Density:** Measured using a pycnometer or a digital density meter at a specified temperature (e.g., 20°C).
- **Refractive Index:** Determined using a refractometer, typically at 20°C with the sodium D-line.
- **Optical Rotation:** Measured with a polarimeter to determine the rotation of plane-polarized light by the sample.
- **Boiling Point:** Determined by distillation according to standard methods such as those from the OECD or ASTM.

Compositional Analysis (Gas Chromatography-Mass Spectrometry - GC-MS):

- **Sample Preparation:** The essential oil is diluted in a suitable solvent (e.g., ethanol or hexane). An internal standard may be added for quantitative analysis.
- **Injection:** A small volume of the diluted sample is injected into the gas chromatograph.
- **Separation:** The components of the oil are separated based on their volatility and interaction with the stationary phase in a capillary column. A temperature gradient is typically used to elute the compounds.
- **Detection and Identification:** As components elute from the column, they enter a mass spectrometer, which ionizes the molecules and separates them based on their mass-to-charge ratio. The resulting mass spectra are compared to a library (e.g., NIST) to identify the individual compounds.
- **Quantification:** The relative percentage of each component is determined by integrating the peak areas in the chromatogram.

Visualizations

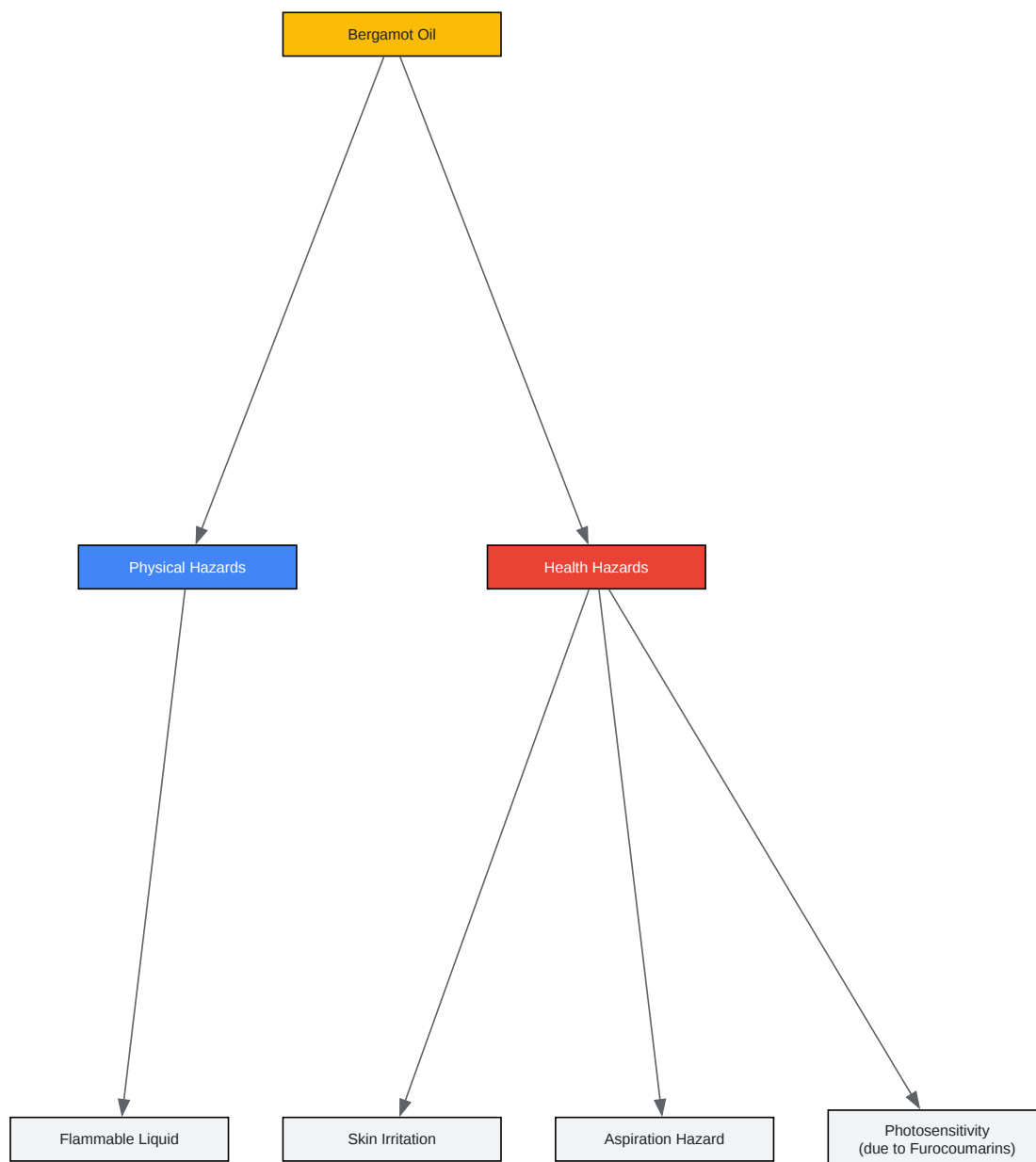
Experimental Workflow for Quality Control of Bergamot Oil



[Click to download full resolution via product page](#)

Caption: A general workflow for the quality control of Bergamot Oil.

Logical Relationship of Bergamot Oil Hazards

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 8007-75-8 | CAS DataBase [m.chemicalbook.com]
- 2. BERGAMOT OIL | 8007-75-8 [chemicalbook.com]
- 3. chemos.de [chemos.de]
- 4. BERGAMOT OIL CAS#: 8007-75-8 [m.chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to CAS 8007-75-8: Bergamot Oil]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2776021#cas-55339-75-8-chemical-properties-and-safety-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com